

N-Hexylaniline molecular weight and formula

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Compound of Interest

Compound Name: *N-Hexylaniline*

Cat. No.: *B1594167*

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Core Technical Data on N-Hexylaniline

This guide provides the fundamental molecular and physical data for **N-Hexylaniline**, a compound relevant to various research and development applications. The information is presented to be accessible for researchers, scientists, and professionals in drug development.

Molecular and Physical Properties

N-Hexylaniline is an organic compound with the IUPAC name **N-hexylaniline**.^[1] Its core quantitative properties are summarized below for clear reference.

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₁₂ H ₁₉ N ^{[1][2][3]} |
| Molecular Weight | 177.29 g/mol ^{[1][4][5][6]} |
| Density | 0.899 g/mL at 25 °C ^{[4][7]} |
| Boiling Point | 140-145 °C at 15 mmHg ^{[6][7]} |
| Flash Point | >110 °C (closed cup) ^{[6][7]} |
| Refractive Index | n _{20/D} 1.5228 ^{[6][7]} |

The compound is classified as an amine and is a liquid at room temperature.^[7] It is soluble in organic solvents like alcohol and ether but is insoluble in water.^[8]

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References

- 1. N-Hexylaniline | C₁₂H₁₉N | CID 138340 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-N-Hexylaniline [webbook.nist.gov]
- 3. N-Hexylaniline [webbook.nist.gov]
- 4. N-hexylaniline [stenutz.eu]
- 5. N-Hexylaniline (CAS 4746-32-1) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 6. N-Hexylaniline 98 4746-32-1 [sigmaaldrich.com]
- 7. N-HEXYLANILINE, 98% CAS#: 4746-32-1 [m.chemicalbook.com]
- 8. 4-n-Hexylaniline [chembk.com]
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